

thermal stability of 2-amino-9-fluorenonol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-AMINO-9-FLUORENOL

CAS No.: 33417-27-5

Cat. No.: S661676

Get Quote

Chemical Data and Stability Indicators

The search results do not contain a direct thermal stability profile for **2-amino-9-fluorenonol**. The most pertinent information available is for **2-amino-9-fluorenone**, a similar compound. The key stability-related data for this compound is summarized in the table below.

Property	Value / Description	Significance for Thermal Stability
Melting Point [1]	157°C - 160°C	Provides a key physical constant; decomposition at or below this point would indicate poor thermal stability.
Recommended Storage [1]	"Ambient temperatures"	Suggests the compound is stable at room temperature, with no need for refrigeration or freezing.
Incompatibilities [1]	Oxidizing agents	Identifies substances that may cause hazardous reactions, including violent decomposition, under certain conditions.

Experimental Considerations for Stability Assessment

For a researcher aiming to determine the thermal stability of **2-amino-9-fluoreno**l, the following experimental approaches, inferred from the characterization of the related compound, are recommended:

- **Thermogravimetric Analysis (TGA):** This is the primary method for directly assessing thermal stability. It measures the change in a sample's mass as a function of temperature, clearly indicating the temperature at which decomposition begins.
- **Differential Scanning Calorimetry (DSC):** This technique complements TGA by measuring the heat flow into or out of a sample. It can precisely identify the melting point and detect any exothermic or endothermic events, such as decomposition reactions.
- **High-Temperature NMR Monitoring:** As the search results show that Nuclear Magnetic Resonance (NMR) is a standard tool for characterizing this family of compounds [2], one could track changes in the NMR spectrum of **2-amino-9-fluoreno**l after heating it to various temperatures. The appearance of new peaks or the disappearance of existing ones would signal chemical degradation.

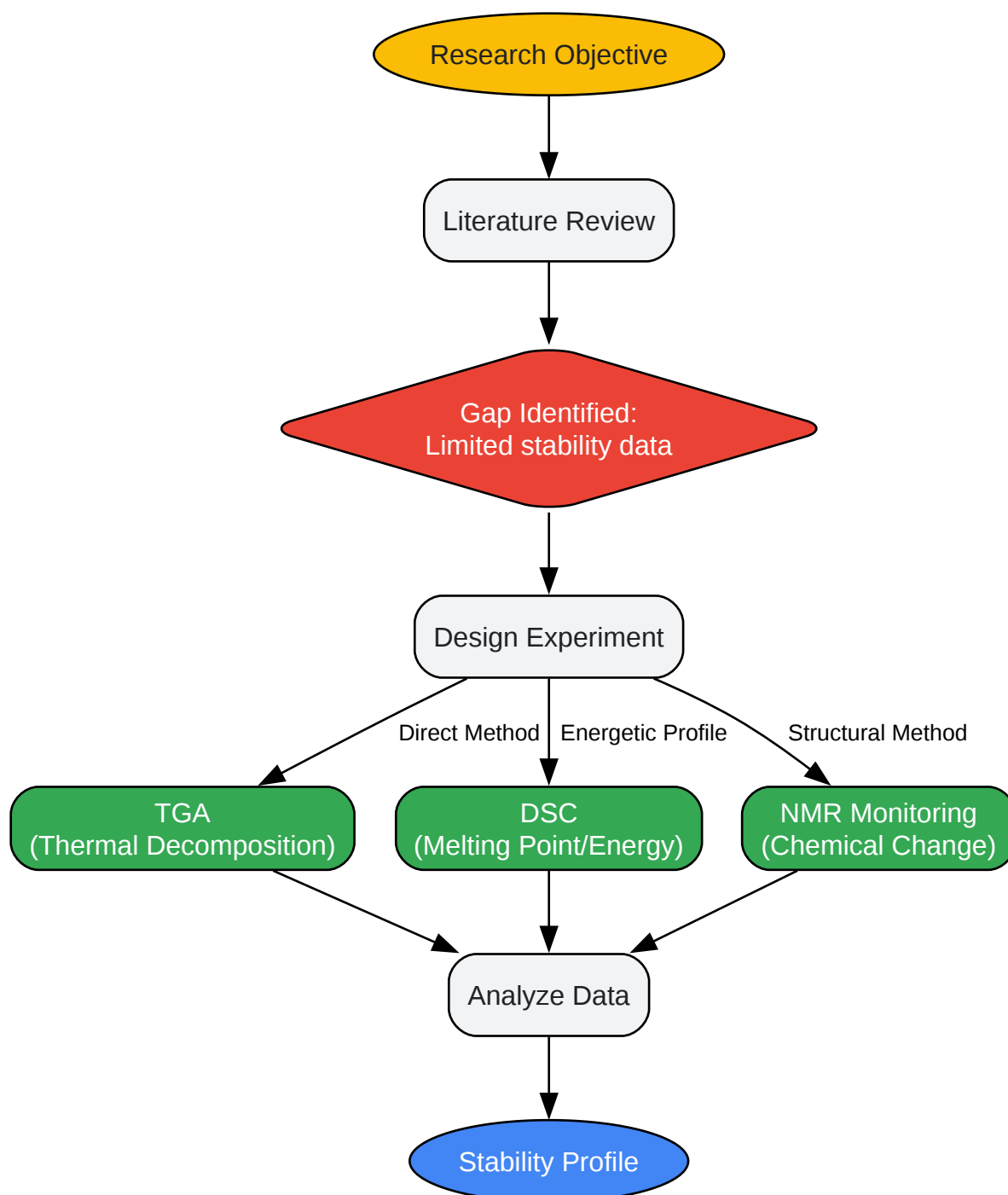
Safety and Handling

Proper handling is crucial for both personal safety and the integrity of experimental results. The safety data for 2-amino-9-fluorenone indicates potential hazards, and similar precautions should be assumed for **2-amino-9-fluoreno**l [1].

- **Hazards:** May cause skin and serious eye irritation, and respiratory irritation.
- **Precautions:** Wear protective gloves, eye protection, and avoid breathing dust.
- **Storage:** Keep containers tightly sealed in cool, dry conditions.

Research Context and Next Steps

The molecular structure of these compounds makes them subjects of research in molecular recognition. One study investigated the inclusion complex between 2-amino-9-fluorenone and beta-cyclodextrin using fluorimetry [3]. The following diagram illustrates the logical workflow for such an investigation, which is also applicable to planning stability studies.



[Click to download full resolution via product page](#)

Experimental workflow for assessing thermal stability.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 2 - Amino -fluorenone, 98%, Thermo Scientific... | Fisher Scientific 9 [fishersci.com]
2. - 2 - AMINO -FLUORENONE(3096-57-9) 13C NMR spectrum 9 [chemicalbook.com]
3. Fluorimetric study on molecular recognition of... | Sigma-Aldrich [sigmaaldrich.com]

To cite this document: Smolecule. [thermal stability of 2-amino-9-fluoreno]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b661676#thermal-stability-of-2-amino-9-fluoreno>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com